

a comparative in vitro study on the solubility of different luting cements

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A Comparative In Vitro Study on the Solubility of Luting Cements

An Objective Analysis of Material Stability in Aqueous Environments

The longevity and success of indirect dental restorations are critically dependent on the properties of the luting cement used. One of the most crucial factors influencing the long-term performance of these cements is their solubility in the oral environment.^{[1][2]} Luting cements are in constant contact with saliva and other oral fluids, and their dissolution can lead to marginal gaps, microleakage, secondary caries, and eventual restoration failure.^[3] This guide provides a comparative analysis of the in vitro solubility of different categories of luting cements, supported by experimental data, to aid researchers, scientists, and drug development professionals in material selection and development.

Summary of Quantitative Solubility Data

The following table summarizes the solubility of various luting cements as determined by in vitro studies. The data is presented to facilitate a direct comparison of their performance under different environmental conditions.

Cement Type	Brand/Product Name(s)	Immersion Medium	Immersion Duration	Mean Solubility ($\mu\text{g}/\text{mm}^3$)	Key Findings
Zinc Phosphate	Elite Cement 100 (GC), Zinc Phosphate (Generic)	Artificial Saliva (pH 7), Artificial Saliva (pH 5), Distilled Water	7 days, 28 days	Highest among all tested cements, especially in acidic conditions. ^[1] ^[2]	Showed significantly greater solubility in acidic artificial saliva (pH 5) compared to neutral pH. ^[1]
Glass Ionomer (GI)	Fuji I (GC), GC GIC, Cavex, Meron	Artificial Saliva (pH 7), Artificial Saliva (pH 5), Distilled Water	28 days, 30 days	Higher solubility than resin cements, with variability among brands. ^[4] ^[5]	Solubility was significantly higher in Cavex followed by GC Fuji1. Meron showed the lowest water sorption and lower water solubility among the tested GIs. ^[5]
Resin-Modified Glass Ionomer (RMGI)	RelyX Lute 2, GC Fuji Plus	Distilled Water, Artificial Saliva (pH 7.4), Acidic Solution (pH 3.0)	28 days	Lower solubility than conventional GI cements, but higher than pure resin cements. ^[2] ^[6]	Exhibited statistically significantly higher solubility compared to resin cements in distilled water

and at an
acidic pH.[\[2\]](#)

Resin Cement	Panavia 21 (Kuraray), All- Bond C&B (Bisco), Super-Bond C&B (Sun- Medical), RelyX U-200	Lactic Acid (pH 4.0), Distilled Water, Artificial Saliva (pH 7), Artificial Saliva (pH 5)	7 days, 30 days	Markedly less soluble than conventional luting agents. [1] [2] [4]	Demonstrate d the lowest solubility across all pH values and storage periods. [2]
	Polyacid- Modified Resin Cement (Compomer)	Principle (Dentsply)	Water	Up to 8 minutes	Showed the lowest mean loss of substance at all immersion times in an early exposure to water study. [7]
	Polycarboxyl ate Cement	HY-Bond Carbo-plus Cement (Shofu), Poly- F (Dentsply)	Lactic Acid (pH 4.0), Distilled Water	30 days	Solubility was higher than resin cements. [4]

Experimental Protocols

The in vitro solubility of luting cements is typically determined following a modified version of the ADA specification or ISO 4049 standard for dental materials.[\[2\]](#)[\[4\]](#)[\[8\]](#) The general methodology involves the following steps:

1. Specimen Preparation:

- Disk-shaped specimens of the luting cements are prepared using standardized molds (e.g., Teflon molds) to ensure uniform dimensions.[2]
- The cements are mixed according to the manufacturer's instructions and placed into the molds.[7]
- For light-cured or dual-cured resins, the specimens are polymerized using a dental curing light.
- The prepared specimens are then stored in a desiccator containing silica gel at a controlled temperature (e.g., 37°C) for a specified period (e.g., 22 hours) to achieve a constant initial mass (m1).[2]

2. Immersion:

- The weighed specimens are immersed in a specific volume of an immersion medium. Common media include distilled water, artificial saliva with varying pH levels (e.g., pH 5 and 7), or acidic solutions like lactic acid.[1][4]
- The immersion is carried out for a predetermined period, which can range from 24 hours to several weeks, at a constant temperature, typically 37°C to simulate oral conditions.[2]

3. Final Mass Determination:

- After the immersion period, the specimens are removed from the solution, washed with distilled water, and dried to a constant mass (m3) in a desiccator.[2]

4. Calculation of Solubility:

- The solubility (W_{sl}) is calculated as the loss of mass per unit volume using the following formula:
 - $$W_{sl} = (m_1 - m_3) / V$$
 - Where:
 - m₁ is the initial constant mass of the specimen.

- m_3 is the final constant mass of the specimen after immersion and drying.
- V is the volume of the specimen.[\[2\]](#)

Experimental Workflow Diagram

Caption: Experimental workflow for determining luting cement solubility.

Conclusion

The in vitro solubility of luting cements is a critical parameter that significantly influences their clinical performance. Based on the reviewed studies, resin cements consistently demonstrate the lowest solubility, making them a highly stable option for luting permanent restorations.[\[1\]](#)[\[2\]](#) [\[4\]](#) Resin-modified glass ionomer cements offer an intermediate level of solubility, while traditional cements like zinc phosphate and glass ionomers exhibit higher solubility, particularly in acidic environments.[\[1\]](#)[\[2\]](#) The choice of luting cement should, therefore, be carefully considered based on the clinical situation, the type of restoration, and the patient's oral environment. This comparative guide provides essential data to inform this decision-making process for researchers and professionals in the dental field.

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